

3,3,5,5-Tetramethylcyclohexanone CAS number and database information

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Compound of Interest

Compound Name: 3,3,5,5-Tetramethylcyclohexanone

Cat. No.: B079423

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Technical Guide: 3,3,5,5-Tetramethylcyclohexanone

CAS Number: 14376-79-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,3,5,5-tetramethylcyclohexanone**, a substituted cyclohexanone derivative. The information is compiled from various chemical databases and literature sources.

Chemical and Physical Properties

3,3,5,5-Tetramethylcyclohexanone is a colorless to clear liquid at room temperature. The key identifying and physical properties are summarized in the tables below for easy reference and comparison.

Table 1: Identifiers and Chemical Formula

Identifier	Value
CAS Number	14376-79-5[1][2]
Molecular Formula	C ₁₀ H ₁₈ O[1][2]
Molecular Weight	154.25 g/mol [1][2]
IUPAC Name	3,3,5,5-tetramethylcyclohexan-1-one[2]
InChI	1S/C10H18O/c1-9(2)5-8(11)6-10(3,4)7-9/h5-7H2,1-4H3[1]
InChIKey	OQJMHUOCLRCSED-UHFFFAOYSA-N[1]
SMILES	<chem>CC1(C)CC(=O)CC(C)(C)C1</chem> [1]
EC Number	238-350-3[1][2]
MDL Number	MFCD00001640[1]

Table 2: Physical Properties

Property	Value
Appearance	Clear Liquid
Melting Point	11 - 12 °C
Boiling Point	200 - 203 °C at 760 mmHg
Density	0.881 g/mL at 25 °C[1]
Refractive Index (n _{20/D})	1.451[1]
Flash Point	90 °C (closed cup)[1]

Spectral Data

Comprehensive spectral data is crucial for the identification and characterization of **3,3,5,5-tetramethylcyclohexanone**.

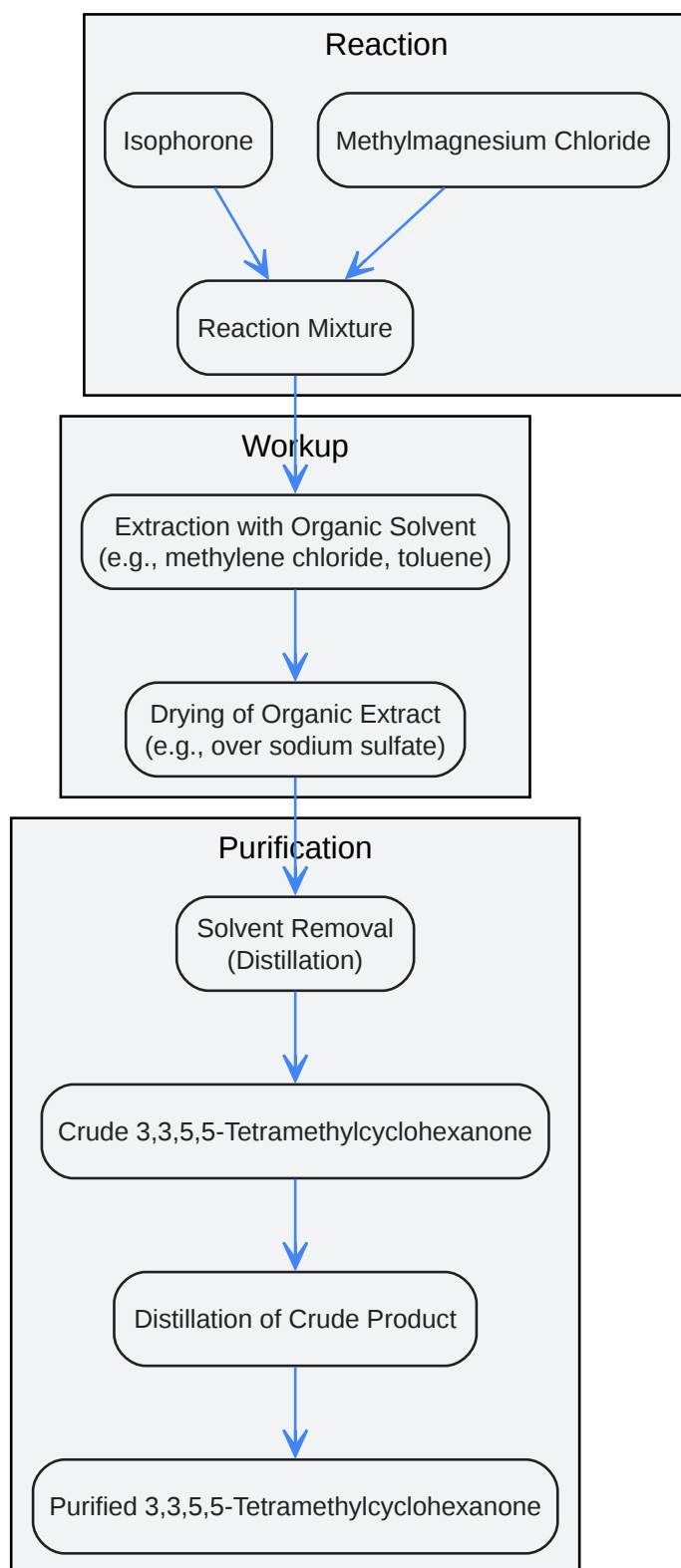
Table 3: Spectral Data Summary

Spectroscopy Type	Key Data Points
^1H NMR	Data available, specific shifts depend on solvent and instrument.[1]
^{13}C NMR	Data available, specific shifts depend on solvent and instrument.
Mass Spectrometry	Top peaks at m/z 83 and 55.[2]
Infrared (IR) Spectroscopy	Data available from various techniques (FTIR, ATR, Vapor Phase).[2]

Synthesis and Experimental Protocols

A documented method for the synthesis of **3,3,5,5-tetramethylcyclohexanone** involves the reaction of isophorone with methylmagnesium chloride.

Experimental Workflow: Synthesis of 3,3,5,5-Tetramethylcyclohexanone



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Caption: Synthesis workflow for **3,3,5,5-tetramethylcyclohexanone**.

Methodology

- **Reaction:** Isophorone is reacted with methylmagnesium chloride. The reaction can be facilitated by the addition of an acid, such as hydrochloric acid, or an ammonium salt.
- **Isolation:** The resulting **3,3,5,5-tetramethylcyclohexanone** is isolated by extracting the aqueous reaction mixture with a suitable organic solvent like methylene chloride, toluene, or petroleum ether.
- **Drying:** The organic extract is then dried using a drying agent, for instance, sodium sulfate.
- **Purification:** The solvent is removed from the dried extract, typically by distillation, to yield the crude product. Further purification of the crude **3,3,5,5-tetramethylcyclohexanone** can be achieved through distillation. The yield of the crude product is reported to be in the range of 88% to 96% by weight.

Biological Activity and Signaling Pathways

Currently, there is a lack of publicly available scientific literature detailing the specific biological activities or the involvement of **3,3,5,5-tetramethylcyclohexanone** in any cellular signaling pathways. While research exists on the biological effects of other dione-containing compounds, this information cannot be directly extrapolated to **3,3,5,5-tetramethylcyclohexanone**.

Professionals in drug development should consider this compound as a chemical intermediate with an uncharacterized biological profile.

Safety Information

Table 4: GHS Hazard Statements

Hazard Code	Description
H315	Causes skin irritation[2]
H319	Causes serious eye irritation[2]
H335	May cause respiratory irritation[2]

Storage: Store in a cool, dry, and well-ventilated area. It is classified as a combustible liquid.[1]

Personal Protective Equipment (PPE): It is recommended to use eyeshields, gloves, and a multi-purpose combination respirator cartridge when handling this chemical.[1]

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References

- 1. 3,3,5,5-TETRAMETHYLCYCLOHEXANONE(14376-79-5) 1H NMR spectrum [chemicalbook.com]
- 2. 3,3,5,5-Tetramethylcyclohexanone | C₁₀H₁₈O | CID 84399 - PubChem [pubchem.ncbi.nlm.nih.gov]
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